

# N-(3-hydroxypropyl)acetamide: A Technical Safety and Hazard Guide

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## Compound of Interest

Compound Name: *N*-(3-hydroxypropyl)acetamide

Cat. No.: B076491

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazard information for **N-(3-hydroxypropyl)acetamide**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental context, and visual representations of key processes.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **N-(3-hydroxypropyl)acetamide** is presented in Table 1. This data is essential for safe handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C5H11NO2	[1]
Molecular Weight	117.15 g/mol	
Appearance	Solid	
Boiling Point	293.24 °C (Predicted)	[2]
Density	1.03 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	143.49 °C (Predicted)	[2]
Water Solubility	Information not available	
CAS Number	10601-73-7	[3]
InChIKey	LEICDYOVJNQLTN-UHFFFAOYSA-N	[2]

## Hazard Identification and Classification

**N-(3-hydroxypropyl)acetamide** is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Source:[3]

Signal Word: Danger[3]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the Safety Data Sheet (SDS) for this compound and should be consulted before use. Key statements include avoiding breathing dust/fume/gas/mist/vapors/spray and washing skin thoroughly after handling.[4]

## Toxicological Information

While specific quantitative toxicological data for **N-(3-hydroxypropyl)acetamide** is limited in the public domain, the GHS classification indicates known hazards. The following sections describe the standard experimental protocols used to assess these endpoints.

### Acute Oral Toxicity

Experimental Protocol: OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.[5]

- **Test Animals:** Typically, rats are used. Animals are fasted before administration of the test substance.[\[6\]](#)[\[7\]](#)
- **Dosage:** The substance is administered orally in a single dose via gavage.[\[5\]](#)[\[7\]](#) Dosing is performed in a stepwise manner using a defined set of dose levels (e.g., 2000, 300, 50, and 5 mg/kg body weight).[\[6\]](#)[\[8\]](#)
- **Procedure:** A small group of animals (typically 3) of a single sex is dosed at a starting level.[\[6\]](#)[\[8\]](#) The outcome (mortality or survival) determines the next dosing step. If mortality is observed, the next lower dose is used; if no mortality, a higher dose may be tested.[\[8\]](#)
- **Observations:** Animals are observed for signs of toxicity and mortality for up to 14 days.[\[5\]](#) Body weight is recorded at the beginning and end of the observation period.[\[6\]](#)
- **Endpoint:** The result allows for the classification of the substance into a GHS acute toxicity category.[\[9\]](#)

## Dermal Irritation

Experimental Protocol: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion)

This in vivo test assesses the potential of a substance to cause skin irritation or corrosion.[\[10\]](#)  
[\[11\]](#)

- **Test Animal:** The albino rabbit is the preferred species.[\[10\]](#)
- **Application:** A single dose (0.5 g for solids) of the test substance is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) under a semi-occlusive patch.[\[10\]](#)[\[12\]](#) Untreated skin serves as a control.
- **Exposure:** The exposure duration is typically 4 hours.[\[10\]](#)
- **Observation:** After patch removal, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days to assess reversibility.[\[10\]](#)
- **Scoring:** The severity of erythema and edema is scored using a standardized grading system. The persistence of skin reactions determines the irritant classification.[\[10\]](#)

## Eye Irritation

Experimental Protocol: OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium (RhCE) Test Method)

This in vitro method is an alternative to the traditional in vivo rabbit eye test and is used to identify chemicals not requiring classification for eye irritation or serious eye damage.[\[13\]](#)[\[14\]](#)

- **Test System:** The assay utilizes a three-dimensional reconstructed human corneal epithelium model.[\[13\]](#)[\[14\]](#)
- **Procedure:** The test substance is applied directly to the surface of the corneal tissue. After a defined exposure period, the substance is rinsed off.
- **Endpoint:** Cell viability is measured, typically using the MTT assay, which assesses mitochondrial activity. A reduction in cell viability below a certain threshold indicates potential eye irritation.[\[14\]](#)[\[15\]](#)
- **Classification:** Based on the level of cytotoxicity, the substance can be classified for its eye irritation potential according to GHS.[\[14\]](#)

## Skin Sensitization

Experimental Protocol: OECD Test Guideline 429 (Skin Sensitisation: Local Lymph Node Assay - LLNA)

The LLNA is a murine model used to determine the potential of a substance to cause skin sensitization.[\[16\]](#)[\[17\]](#)

- **Test Animal:** Mice are used for this assay.[\[16\]](#)
- **Procedure:** The test substance is applied to the dorsal surface of the mouse's ear for three consecutive days.[\[16\]](#)
- **Mechanism:** The principle is that sensitizers induce lymphocyte proliferation in the lymph nodes draining the site of application.[\[16\]](#)[\[18\]](#)

- Endpoint: On day 6, the proliferation of lymphocytes in the draining auricular lymph nodes is measured, typically by incorporating a radiolabeled substance (e.g., 3H-methyl thymidine).  
[16]
- Analysis: The results are expressed as a Stimulation Index (SI), which is the ratio of proliferation in treated animals to that in control animals. An SI of 3 or greater is indicative of a sensitizing potential.[16]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **N-(3-hydroxypropyl)acetamide**.

- Handling: Use in a well-ventilated area or under a fume hood.[19] Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[4][19] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry and cool place.[19]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

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- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[20][21]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][19]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][21]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][20]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[20]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid creating dust.[19]

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[22]
- Conditions to Avoid: Incompatible products.[22]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[19]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[22]

## Genotoxicity

While specific genotoxicity studies for **N-(3-hydroxypropyl)acetamide** were not found, haloacetamides, a related class of compounds, are known to be cytotoxic and genotoxic.[23] The primary mechanism of their toxicity is through covalent bonding with thiol groups in cysteine residues.[23] Standard in vitro genotoxicity assays include the Ames test (OECD 471) to assess mutagenicity in bacteria and in vitro micronucleus assays to evaluate chromosomal damage in mammalian cells.

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This technical guide provides a summary of the available safety and hazard information for **N-(3-hydroxypropyl)acetamide**. It is crucial to consult the full Safety Data Sheet (SDS) and relevant literature before handling or using this chemical. All experimental work should be conducted in a controlled laboratory setting by trained professionals, adhering to all institutional and regulatory safety protocols.

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- To cite this document: BenchChem. [N-(3-hydroxypropyl)acetamide: A Technical Safety and Hazard Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076491#n-3-hydroxypropyl-acetamide-safety-and-hazards-information]

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